Application Note: Storage & Handling of C4 Ceramide-1-Phosphate (C4-C1P)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*C4 Ceramide-1-phosphate*
Cat. No.:	*B1159614*

Get Quote

Executive Summary

C4 Ceramide-1-Phosphate (C4-C1P) is a synthetic, short-chain analog of the bioactive lipid Ceramide-1-Phosphate (C1P). Unlike naturally occurring long-chain C1P (e.g., C16-C1P), which requires complex delivery systems due to extreme hydrophobicity, C4-C1P exhibits enhanced water solubility and cell permeability. This makes it a critical tool for interrogating C1P-specific signaling pathways—specifically macrophage migration, cytosolic phospholipase A2 (cPLA2) activation, and mTOR signaling—without the interference of solvent artifacts or delivery vectors.

However, its short acyl chain renders it hygroscopic and prone to rapid hydrolysis if mishandled. This protocol defines the rigorous standards required to maintain its structural integrity and biological activity.

Physicochemical Profile

Understanding the chemical nature of C4-C1P is prerequisite to proper handling.

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	N-butyryl-D-erythro-sphingosine-1-phosphate
Molecular Formula	$C_{22}H_{44}NO_6P$
Molecular Weight	~449.56 g/mol
Physical State	White to off-white lyophilized powder
Solubility (Water)	Soluble (micellar solution); enhanced at pH > 7.5
Solubility (Organic)	Soluble in Ethanol, Methanol, DMSO
Hygroscopicity	High (Absorbs atmospheric moisture rapidly)
Stability	Labile in acidic aqueous solutions (Phosphate ester hydrolysis)

Storage & Stability Protocol

Core Principle: The phosphate ester bond is susceptible to hydrolysis, and the sphingoid base double bond is prone to oxidation. Rigorous exclusion of water and oxygen is mandatory.

Powder Storage (Long-Term)

- Temperature: Store at -20°C or below.
- Atmosphere: Vials must be purged with Argon or Nitrogen before closure.
- Container: Amber glass vials with Teflon-lined caps (plastic absorbs lipids).
- Desiccation: Store vials inside a secondary container (desiccator box) with active desiccant silica.

Stock Solution Storage[4][5]

- Solvent: Dissolve in 100% Ethanol or DMSO for long-term storage. Avoid aqueous buffers for storage >24 hours.

© 2026 BenchChem. All rights reserved.

- Shelf Life:
  - Powder: >1 year at -20°C.
  - Ethanolic Stock: 3–6 months at -20°C (purge with Argon after every use).
  - Aqueous Working Solution:Discard after 12 hours. Do not freeze-thaw.

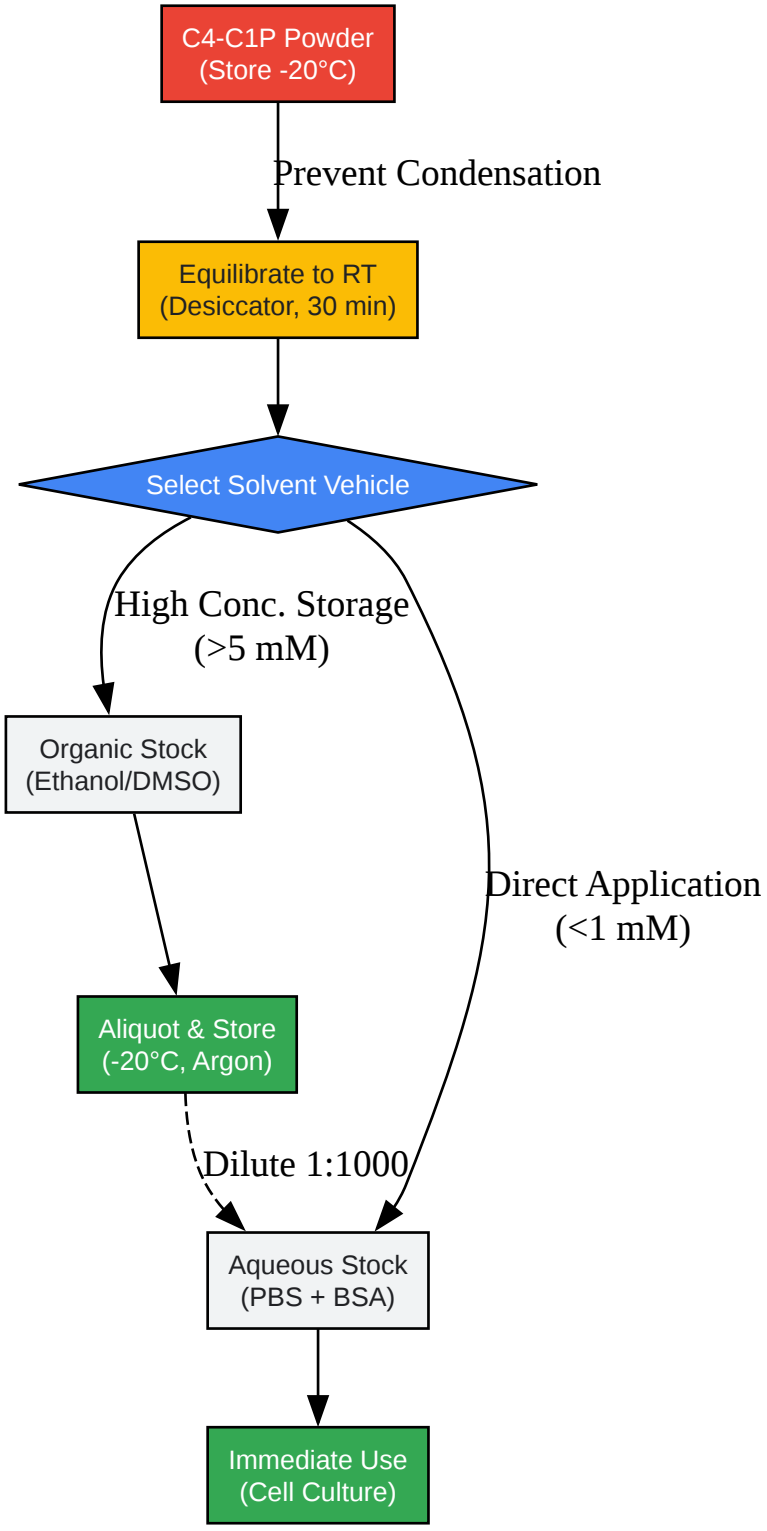
Solubilization & Preparation Protocols

Critical Warning: Do not attempt to weigh milligram quantities of C4-C1P on an open balance in humid conditions. The powder will clump and degrade.

Workflow Visualization

The following diagram outlines the decision matrix for preparing C4-C1P based on the downstream application.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Decision matrix for solubilizing C4-C1P. Organic solvents are preferred for storage, while BSA-complexation is required for biological assays.

© 2026 BenchChem. All rights reserved.

Protocol A: Preparation of High-Concentration Stock (5 mM)

Best for long-term storage and high-throughput screening.

- Equilibration: Remove the C4-C1P vial from the freezer and place it in a desiccator. Allow it to reach room temperature (~30 mins) before opening. This prevents water condensation on the cold powder.
- Solvent Addition: Add anhydrous Ethanol or DMSO directly to the original vial to achieve a 5 mM concentration.
  - Calculation: For 1 mg C4-C1P (MW 449.56), add 445 µL of solvent.
- Dissolution: Vortex vigorously for 1 minute. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- Aliquot: Dispense into single-use glass aliquots (e.g., 50 µL).
- Inert Gas Purge: Gently flow Argon gas over the liquid surface for 10 seconds. Cap immediately.
- Store: -20°C.

Protocol B: Preparation of Cell-Delivery Vehicle (BSA Complex)

Best for cell migration and signaling assays. C4-C1P is amphiphilic; BSA acts as a chaperone to prevent non-specific binding to plasticware.

- Prepare Carrier: Make a 0.4% (w/v) Fatty Acid-Free BSA solution in PBS. Warm to 37°C.
- Dry Down (If starting from Ethanol stock):
  - Transfer required amount of Ethanolic stock to a new glass tube.
  - Evaporate solvent under a stream of Nitrogen.[1]

© 2026 BenchChem. All rights reserved.

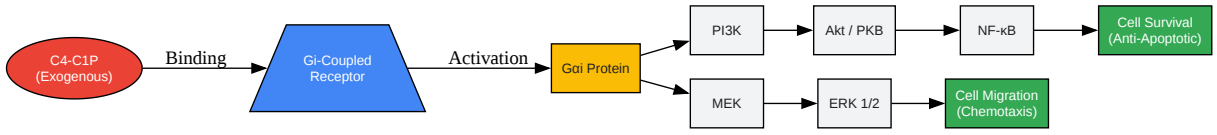
- Complexation: Add the warm BSA/PBS solution to the dried lipid film.
  - Target Concentration: 100 µM – 1 mM.
- Sonication: Sonicate in a bath sonicator at 37°C for 10–15 minutes until the solution is perfectly clear.
- Filtration: Pass through a 0.22 µm PES syringe filter to sterilize.
- Usage: Treat cells immediately. Do not store.

Biological Application & Signaling Context

Why C4-C1P? Exogenous C4-C1P mimics the activity of intracellularly generated C1P. Upon binding to its G-protein coupled receptor (GPCR) on the plasma membrane, it triggers a specific signaling cascade distinct from its precursor, Ceramide.

Key Signaling Pathways

- Cell Migration: C1P stimulates macrophage migration via a Gi-protein coupled receptor, activating the PI3K/Akt and MEK/ERK pathways.
- Inflammation: C1P directly binds and activates Group IVA cytosolic phospholipase A2 (cPLA2), releasing arachidonic acid (precursor to prostaglandins).[2]



Click to download full resolution via product page

Figure 2: Signal transduction pathways activated by exogenous C4-C1P in macrophages and fibroblasts.

Quality Control & Self-Validation

To ensure your experiments are valid, perform these checks:

- Solubility Check: The working solution must be optically clear. Cloudiness indicates lipid aggregation (micelles >100nm) or incomplete solubilization.
  - Fix: Re-sonicate at 37°C. If cloudiness persists, the lipid may have hydrolyzed to Ceramide (insoluble in water). Discard.
- Negative Control: Always run a "Vehicle Control" containing the exact concentration of Ethanol/BSA used in the experimental well, without the lipid.
- Positive Control: For migration assays, use 10% FBS or MCP-1 as a positive chemoattractant to validate cell health.

References

- Gomez-Muñoz, A. et al. (2005). Ceramide-1-phosphate promotes cell survival through activation of the phosphatidylinositol 3-kinase/protein kinase B pathway. FEBS Letters.
- Granado, M.H. et al. (2009). Ceramide 1-phosphate (C1P) promotes cell migration: Involvement of a specific C1P receptor.[2][3] Cell Signal.
- Avanti Polar Lipids. (n.d.). Ceramide-1-Phosphate Physical Properties and Handling.
- Cayman Chemical. (2024). C8 Ceramide-1-phosphate Product Information.
- Rivera, I.G. et al. (2008). Ceramide 1-phosphate stimulates macrophage proliferation through activation of the PI3-kinase/PKB, JNK and ERK1/2 pathways. Biohimica et Biophysica Acta.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Cell death/survival signal by ceramide and sphingosine-1-phosphate - Glycoscience Protocols (GlycoPODv2) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Ceramide and ceramide 1-phosphate in health and disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ceramide 1-phosphate (C1P) promotes cell migration Involvement of a specific C1P receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Storage & Handling of C4 Ceramide-1-Phosphate (C4-C1P)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1159614/docs#application-note-storage-handling-of-c4-ceramide-1-phosphate-c4-c1p]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.